

Spectral Characterization and Conformational Analysis of trans-2-Methylcyclohexanamine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Methylcyclohexanamine
hydrochloride

CAS No.: 10049-61-3

Cat. No.: B12293679

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Executive Overview

As a Senior Application Scientist in analytical chemistry and drug development, I approach the spectral characterization of chiral building blocks not merely as a routine data collection exercise, but as a rigorous application of conformational logic. trans-2-

Methylcyclohexanamine hydrochloride is a highly valuable stereochemically pure intermediate. This whitepaper provides an authoritative, in-depth guide to its spectral properties (NMR, IR, MS), detailing the physical causality behind its analytical signatures and establishing self-validating protocols for laboratory workflows.

Pharmaceutical Relevance & Structural Dynamics

trans-2-Methylcyclohexanamine hydrochloride (CAS: 39558-31-1) is a critical aliphatic amine in medicinal chemistry[1]. It is frequently utilized to introduce steric bulk and directional hydrogen-bonding capabilities into active pharmaceutical ingredients (APIs), most notably in

the development of highly selective NLRP3 inflammasome inhibitors targeting joint degeneration and cardiometabolic diseases[2].

The utility of this molecule lies in its rigid stereochemistry. Recent breakthroughs in contra-thermodynamic stereochemical editing have highlighted the inherent thermodynamic stability of the trans configuration over its cis counterpart[3]. Because the cyclohexane ring strongly penalizes 1,3-diaxial interactions, the trans isomer almost exclusively adopts a diequatorial conformation (where both the methyl and protonated amine groups are equatorial). This structural lock is the foundational premise for all subsequent spectral interpretations.

Physicochemical Grounding

Before executing spectral analysis, it is critical to establish the baseline physicochemical properties of the analyte. The hydrochloride salt form is preferred over the free base because it prevents amine oxidation, minimizes volatility, and locks the protonation state, which sharpens NMR resonances by eliminating rapid proton exchange artifacts.

Table 1: Key Physicochemical Properties

Property	Value
Compound Name	trans-2-Methylcyclohexanamine hydrochloride
CAS Registry Number	39558-31-1
Molecular Formula	C ₇ H ₁₆ ClN
Molecular Weight	149.66 g/mol
Exact Mass	149.0971 Da
SMILES (1R,2R)	<chem>C[C@@H]1CCCC[C@H]1N.Cl</chem>
Physical State	Solid[4]

In-Depth Spectral Data Analysis

Conformational Causality in ¹H NMR

The most definitive analytical tool for verifying the trans stereochemistry of this molecule is ^1H NMR spectroscopy. The causality here is governed by the Karplus equation, which correlates the vicinal coupling constant (

) with the dihedral angle between adjacent protons.

Because the

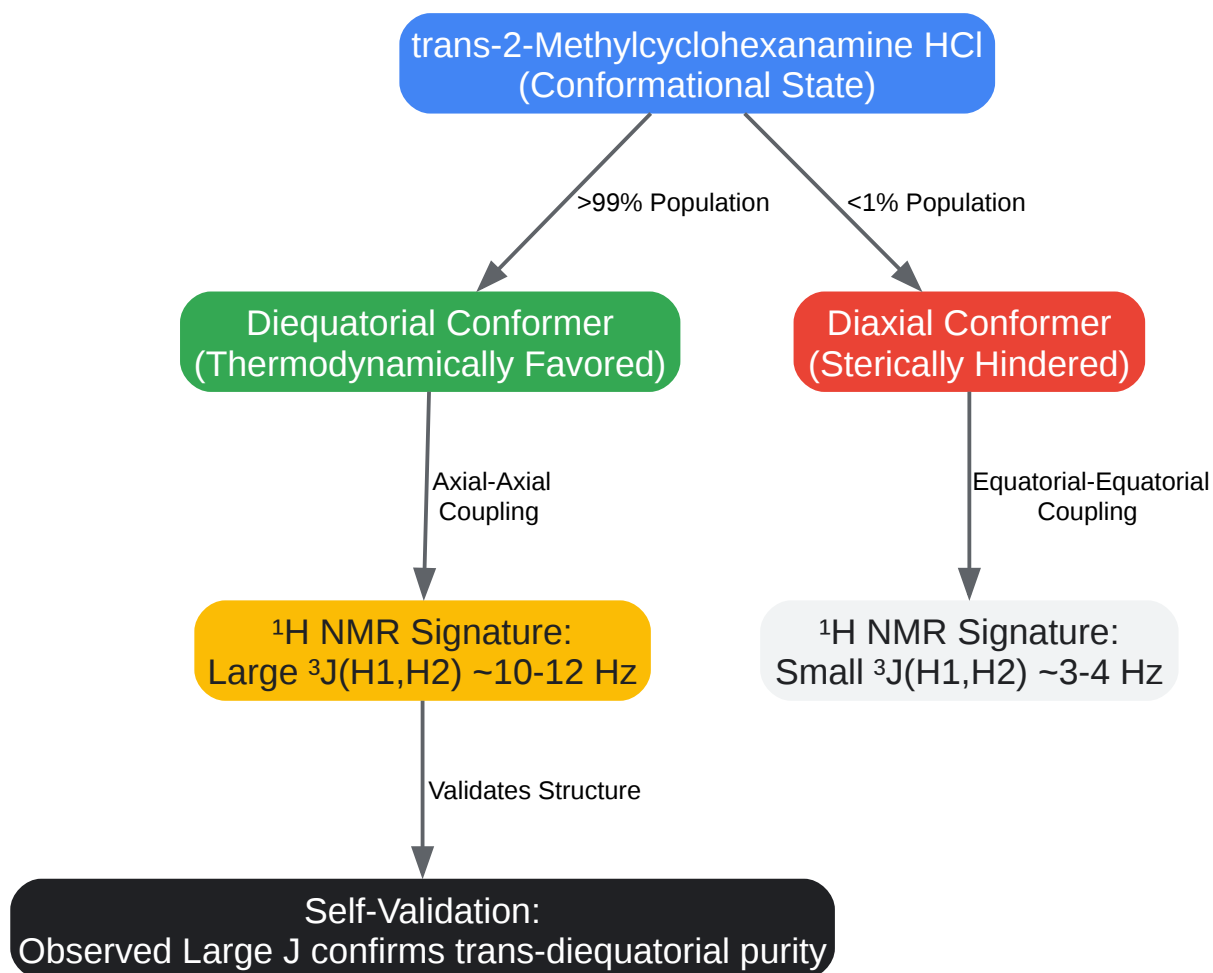
and

groups occupy equatorial positions, the protons attached to C1 and C2 are forced into axial positions. An axial-axial proton relationship corresponds to a dihedral angle of approximately 180° , which mathematically dictates a large coupling constant (

Hz). If the sample contained the cis isomer, the relationship would be axial-equatorial, yielding a significantly smaller coupling (

Hz). Thus, observing a large

coupling on the C1 proton multiplet acts as a self-validating internal check for trans isomeric purity.



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Logical workflow mapping the thermodynamic preference of the trans isomer to its definitive NMR coupling signature.

Table 2: Expected ^1H NMR Assignments (400 MHz, D_2O)

Chemical Shift (ppm)	Multiplicity & Coupling	Integration	Assignment
2.85 – 3.05	td, Hz	1H	H1 (axial, adjacent to - NH_3^+)
1.95 – 2.05	m	1H	H3 (equatorial)
1.70 – 1.85	m	2H	H4, H5 (equatorial)
1.50 – 1.65	m	1H	H2 (axial, adjacent to - CH_3)
1.20 – 1.45	m	4H	H3, H4, H5, H6 (axial)
0.98	d, Hz	3H	- CH_3

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides a straightforward mapping of the carbon skeleton. The deshielding effect of the electronegative nitrogen atom shifts C1 significantly downfield.

Table 3: Expected ^{13}C NMR Assignments (100 MHz, D_2O)

Chemical Shift (ppm)	Carbon Type	Assignment
56.5	CH	C1 (attached to -NH_3^+)
36.2	CH	C2 (attached to -CH_3)
33.8	CH ₂	C6
33.1	CH ₂	C3
25.4	CH ₂	C5
24.8	CH ₂	C4
18.5	CH ₃	Methyl group

FT-IR and Mass Spectrometry

Infrared spectroscopy confirms the presence of the primary amine hydrochloride salt via a broad, intense band spanning $3000\text{--}2500\text{ cm}^{-1}$, characteristic of N-H stretching in ammonium salts. High-resolution mass spectrometry (HRMS) using Electrospray Ionization (ESI) in positive mode will strip the chloride counterion, detecting the protonated free base[5].

Table 4: FT-IR and MS Signatures

Technique	Key Signals	Interpretation
FT-IR (ATR)	$\sim 2920, 2850\text{ cm}^{-1}$	Aliphatic C-H stretching
FT-IR (ATR)	$3000\text{--}2500\text{ cm}^{-1}$ (broad)	N-H ⁺ stretching (indicative of HCl salt)
FT-IR (ATR)	$\sim 1600\text{ cm}^{-1}$	N-H bending
ESI-MS (+)	m/z 114.1	$[\text{M} - \text{Cl}]^+$ (Protonated free base)[5]
ESI-MS (+)	m/z 97.1	$[\text{M} - \text{NH}_3 - \text{Cl}]^+$ (Loss of ammonia)

Self-Validating Experimental Methodologies

To ensure absolute scientific integrity and reproducibility, the following protocols are designed as self-validating systems.

Protocol 1: Quantitative NMR (qNMR) for Isomeric Purity

Causality: D₂O is selected as the solvent because it rapidly exchanges with the

protons, rendering them invisible in the ¹H NMR spectrum. This eliminates complex coupling between the amine protons and H1, simplifying the H1 multiplet to allow for precise measurement of the crucial

coupling constant.

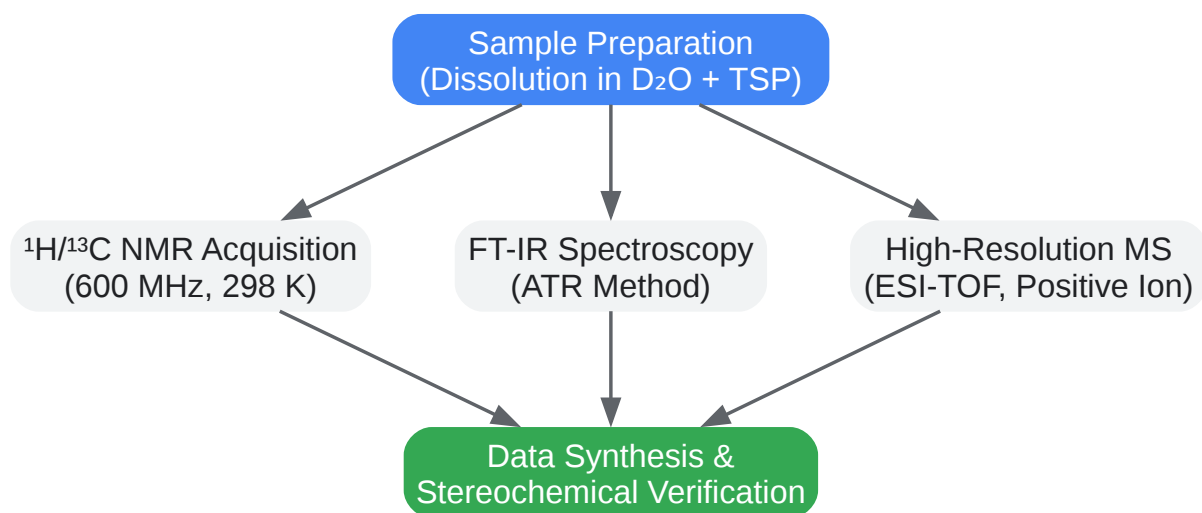
- **Sample Preparation:** Accurately weigh 20.0 mg of **trans-2-methylcyclohexanamine hydrochloride** into a clean glass vial.
- **Dissolution:** Add 0.6 mL of Deuterium Oxide (D₂O) containing 0.05% w/v TSP (Trimethylsilylpropanoic acid) as an internal chemical shift reference (0.00 ppm).
- **Acquisition:** Transfer to a 5 mm NMR tube. Acquire the ¹H spectrum at 298 K using a 30° pulse angle, a relaxation delay (D1) of at least 5 times the longest relaxation time (typically 10 seconds for quantitative integration), and 16–64 scans.
- **Validation Check:** Integrate the -CH₃ doublet (set to 3.00). Ensure the H1 multiplet integrates to exactly 1.00. Extract the coupling constants of H1; a value > 10 Hz validates the trans configuration.

Protocol 2: LC-MS/MS for Trace Analysis

Causality: Because aliphatic amines lack a strong chromophore for UV detection, MS detection is mandatory. A HILIC (Hydrophilic Interaction Liquid Chromatography) column is chosen over standard C18 because the highly polar, protonated amine will not retain well on reversed-phase media without ion-pairing agents.

- **Sample Preparation:** Dilute the sample to 1 µg/mL in 50:50 Acetonitrile:Water with 0.1% Formic Acid.

- Chromatography: Inject 2 μL onto a HILIC column. Use a gradient of 10 mM Ammonium Formate in Water (Mobile Phase A) and Acetonitrile (Mobile Phase B).
- Ionization: Operate the ESI source in positive ion mode. Monitor the parent ion at m/z 114.1 and the primary fragment at m/z 97.1.



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Multi-modal analytical workflow for the comprehensive spectral characterization of the hydrochloride salt.

References

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